

Proper Disposal of Cavosonstat: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Cavosonstat

Cat. No.: B606496

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IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

This document provides detailed procedural guidance for the safe disposal of **Cavosonstat** (also known as N91115), a research compound identified as an orally active S-nitrosogluthathione reductase (GSNOR) inhibitor.[1] Adherence to these protocols is essential to ensure personnel safety and environmental protection, given the compound's hazardous properties.

Hazard Profile and Safety Summary

Cavosonstat presents specific chemical hazards that must be managed throughout its lifecycle in the laboratory, from handling to final disposal. The compound is classified under the Globally Harmonized System (GHS) with the following primary hazards:

- Harmful if swallowed (Acute toxicity, Oral - Category 4).[2]
- Very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity - Category 1; Chronic aquatic toxicity - Category 1).[2]

Due to its high aquatic toxicity, it is imperative to avoid release to the environment.[2]

Hazard Classification	GHS Category	Precautionary Statement Code	Precautionary Statement Text
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed. [2]
Acute Aquatic Toxicity	Category 1	H400	Very toxic to aquatic life.[2]
Chronic Aquatic Toxicity	Category 1	H410	Very toxic to aquatic life with long lasting effects.[2]
Disposal	-	P501	Dispose of contents/container to an approved waste disposal plant.[2]
Environmental Protection	-	P273	Avoid release to the environment.[2]
Spill Response	-	P391	Collect spillage.[2]

Experimental Protocols: Step-by-Step Disposal Procedures

The following protocols are designed to provide clear, actionable steps for the disposal of **Cavosonstat** in various forms, including pure compound, solutions, and contaminated labware.

Protocol 1: Disposal of Unused or Expired Cavosonstat (Solid Powder)

- Do Not Discard in Regular Trash or Sewer: Under no circumstances should solid **Cavosonstat** be disposed of in standard laboratory trash or washed down the drain. This is to prevent environmental contamination due to its high aquatic toxicity.[2]
- Segregate for Hazardous Waste Collection:

- Ensure the original container is tightly sealed and clearly labeled with the chemical name ("**Cavosonstat**," "N91115"), CAS number (1371587-51-7), and relevant hazard symbols.
[2]
- Place the sealed container in a designated hazardous waste accumulation area.
- Contact Environmental Health & Safety (EHS):
 - Follow your institution's specific procedures for chemical waste pickup. This typically involves submitting a request to the EHS office.
 - The waste will be collected by trained personnel for transport to an approved environmental management vendor for incineration.[3]

Protocol 2: Disposal of Cavosonstat Solutions (e.g., in DMSO)

- Waste Collection:
 - Collect all liquid waste containing **Cavosonstat** in a dedicated, leak-proof, and chemically compatible waste container (e.g., a high-density polyethylene bottle).
 - The container must be clearly labeled as "Hazardous Waste," listing all chemical constituents by percentage (e.g., "**Cavosonstat** in DMSO") and displaying appropriate hazard warnings.
- Avoid Environmental Release: Do not pour **Cavosonstat** solutions down the drain.[2]
- Storage and Pickup:
 - Keep the waste container sealed when not in use.
 - Store the container in a designated satellite accumulation area or the main hazardous waste storage area, following institutional guidelines.
 - Arrange for pickup by your institution's EHS department for disposal via incineration at a licensed facility.[3]

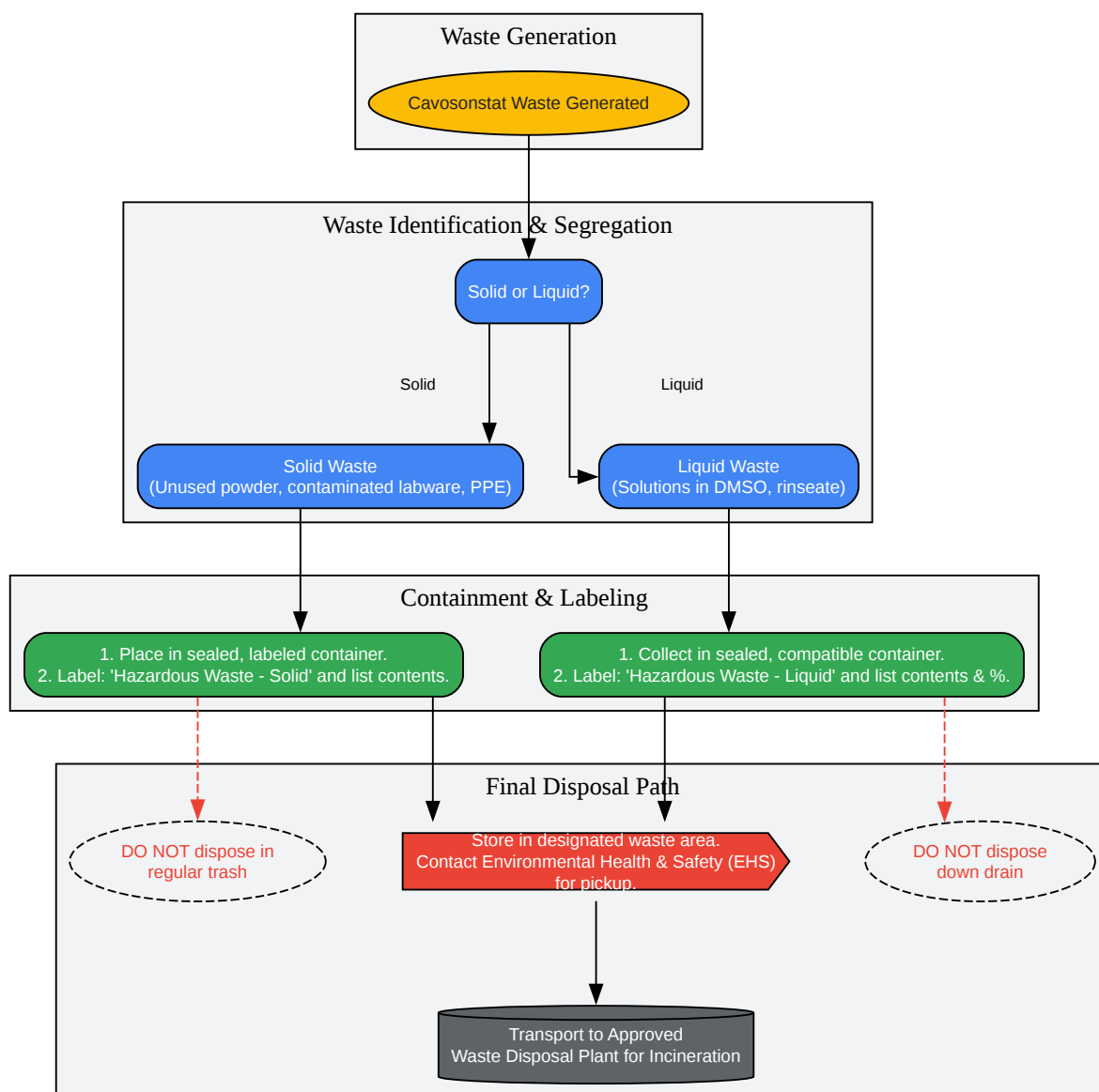
Protocol 3: Disposal of Contaminated Labware and Personal Protective Equipment (PPE)

- Gross Decontamination (if applicable): For heavily contaminated items like beakers or stir bars, rinse with a small amount of an appropriate solvent (e.g., the solvent used to make the solution) to remove residual compound. Collect this rinseate as hazardous liquid waste as described in Protocol 2.
- Segregation of Solid Waste:
 - All disposable items that have come into direct contact with **Cavosonstat** (e.g., pipette tips, gloves, weigh boats, contaminated bench paper, empty vials) must be considered hazardous waste.
 - Collect these items in a designated, lined container or a heavy-duty plastic bag clearly labeled "Hazardous Waste - **Cavosonstat** Contaminated Debris."
- Final Disposal: This container of solid waste must be sealed and disposed of through your institution's EHS chemical waste program for incineration.^[3] Do not place it in regular trash or biohazardous waste bins.

Mandatory Visualizations

Cavosonstat Disposal Workflow

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **Cavosonstat** waste streams in a laboratory setting.



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Caption: Workflow for the safe disposal of **Cavosonstat** waste.

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References

- 1. Cavosonstat | CFTR | GSNOR | TargetMol [targetmol.com]
- 2. Cavosonstat|1371587-51-7|MSDS [dcchemicals.com]
- 3. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
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